

Experimental Synthesis & Characterization

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Compound Focus: Cyclohexanehexone

CAS No.: 527-31-1

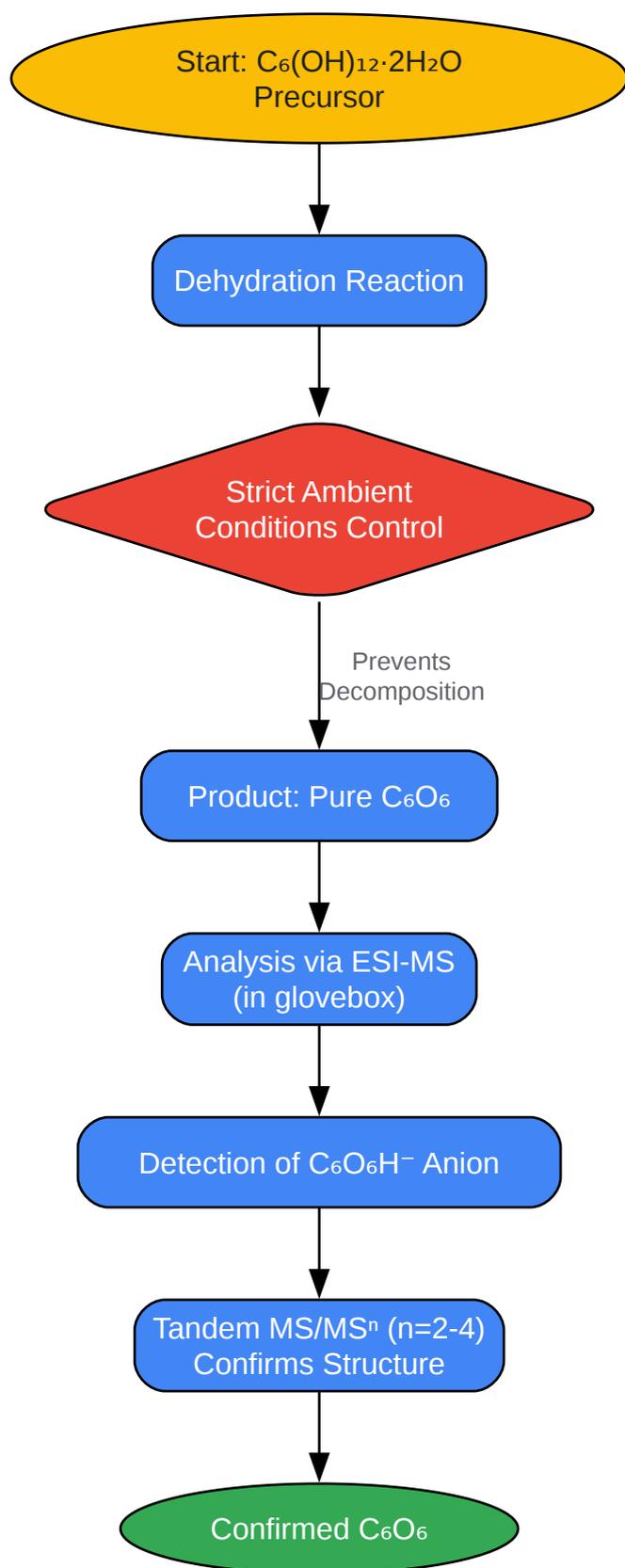
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The synthesis of C_6O_6 involves the dehydration of its stable precursor, which was historically misidentified as an octahydrate.

Key Experimental Protocol: Bulk Synthesis of C_6O_6

The following workflow outlines the critical steps for the synthesis and analysis of C_6O_6 , highlighting the controlled environment required to handle this sensitive molecule.



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Synthesis and analysis workflow for C₆O₆ [1]

- **Critical Environmental Control:** The entire process, especially the mass spectrometry analysis, must be conducted in a controlled environment like an **argon-filled glovebox**. This is crucial because C₆O₆ is exceptionally sensitive to moisture and air [1].

Mass Spectrometry Analysis Protocol

This methodology was pivotal in conclusively identifying the C₆O₆ molecule.

- **Ionization & Detection:** The synthesized C₆O₆ was introduced into a home-built **electrospray ionization mass spectrometry (ESI-MS)** setup located inside a glovebox. The molecule was detected in the form of its deprotonated anion, **C₆O₆H⁻** [1].
- **Structural Confirmation via MSⁿ:** To confirm the structure, researchers performed **tandem mass spectrometry (MSⁿ, where n=2-4)** on the C₆O₆H⁻ ion. This technique isolated the ion and fragmented it, revealing a series of consecutive losses of **carbon monoxide (CO) units**. This specific fragmentation pattern is a hallmark of the C₆O₆ structure and served as definitive proof of its identity [1].

Theoretical & Experimental Data

The experimental work was supported by theoretical calculations, providing a benchmark understanding of this molecule [1]. The table below consolidates key data from these studies.

Analysis Method	Key Experimental Finding / Theoretical Insight
Synthetic Chemistry	Successful bulk synthesis via dehydration of C ₆ (OH) ₁₂ ·2H ₂ O [1].
Mass Spectrometry (ESI-MS)	Detection of the deprotonated anion C ₆ O ₆ H ⁻ ; direct evidence of the molecular ion [1].
Tandem MS (MS ⁿ)	Observed consecutive losses of CO (CO, 2CO, 3CO); confirms the hexaketone structure [1].
Theoretical Calculations	Elucidation of chemical bonding and electronic structure; rationalizes synthesis and stability [1].

Analysis Method	Key Experimental Finding / Theoretical Insight
Historical Context	Pre-2021, C ₆ O ₆ had only been observed as an ionized fragment in mass spec studies [2].

Significance and Potential Applications

While C₆O₆ itself is highly unstable, its successful synthesis opens new avenues in chemistry and materials science. It serves as the neutral counterpart to the **rhodizonate anion (C₆O₆²⁻)**, a known and stable chemical species [2]. Furthermore, early (though unverified) patents claimed that fused structures of C₆O₆ could form larger carbon oxides like C₁₀O₈ and C₁₄O₁₀ [2]. The synthesis of C₆O₆ provides a foundational pathway for exploring these and other novel oxocarbons.

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References

1. Revisiting the Hitherto Elusive Cyclohexanehexone Molecule... | CoLab [colab.ws]
2. - Wikipedia Cyclohexanehexone [en.m.wikipedia.org]

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